

"2-Amino-4-morpholinopyridine" molecular structure and IUPAC name

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Compound of Interest

Compound Name: 2-Amino-4-morpholinopyridine

Cat. No.: B1291362

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An In-depth Technical Guide to 2-Amino-4-morpholinopyridine

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **2-Amino-4-morpholinopyridine**, a heterocyclic compound of interest to researchers and professionals in drug development and organic chemistry.

Molecular Structure and IUPAC Name

2-Amino-4-morpholinopyridine is a substituted pyridine derivative. The pyridine ring is substituted with an amino group at the 2-position and a morpholino group at the 4-position.

IUPAC Name: 4-morpholin-4-ylpyridin-2-amine^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **2-Amino-4-morpholinopyridine** is presented in the table below.

Property	Value	Source
CAS Number	722549-98-6	[1]
Molecular Formula	C9H13N3O	[1]
Molecular Weight	179.22 g/mol	[1]
Canonical SMILES	<chem>C1COCCN1C2=CC(=NC=C2)N</chem>	[1]
InChI	InChI=1S/C9H13N3O/c10-9-7-8(1-2-11-9)12-3-5-13-6-4-12/h1-2,7H,3-6H2,(H2,10,11)	[1]

Synthesis

While a specific, detailed experimental protocol for the synthesis of **2-Amino-4-morpholinopyridine** was not found in the immediate search, a general approach can be inferred from the synthesis of other 2-aminopyridines. A common method involves the reaction of a suitable pyridine precursor with an amine.[2] For instance, a two-step synthesis of 2-aminopyridines can be achieved from 2-mercaptopyridine.[2] This process involves the conversion of the starting material into a dihydrothiazolopyridinium salt, which then reacts with an excess of the desired amine, in this case, morpholine, to yield the final 2-aminopyridine product.[2] The reaction conditions, such as solvent and temperature, can be optimized to improve the yield.[2]

Applications in Research

2-Amino-4-morpholinopyridine serves as a valuable building block in organic synthesis and medicinal chemistry.[1][3] As a substituted pyridine, it belongs to a class of heterocyclic compounds that are prevalent in natural products and form the basis for the design of novel molecules with specific biological functions.[3] The presence of both an amino and a morpholino group provides multiple sites for further chemical modification, making it a versatile scaffold for generating libraries of compounds for biological screening.[3]

Molecular Structure Diagram

The following diagram illustrates the molecular structure of **2-Amino-4-morpholinopyridine**.

Caption: Molecular structure of 4-morpholin-4-ylpyridin-2-amine.

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